

how to handle limited solubility of 740 Y-P for experiments

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Compound of Interest

Compound Name: 740 Y-P

Cat. No.: B1139754

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Technical Support Center: Handling 740 Y-P

This guide provides researchers, scientists, and drug development professionals with technical support for handling the limited solubility of **740 Y-P**, a cell-permeable phosphopeptide activator of PI 3-kinase (PI3K).

Frequently Asked Questions (FAQs)

Q1: What is **740 Y-P** and how does it work?

740 Y-P is a cell-permeable synthetic phosphopeptide that acts as an activator of Phosphoinositide 3-kinase (PI3K).^{[1][2][3][4][5][6][7]} It functions by binding with high affinity to the p85 subunit of PI3K, mimicking the effect of activated growth factor receptors.^{[3][6]} This activation of the PI3K/Akt signaling pathway is crucial for various cellular processes, including cell survival, proliferation, and vesicular trafficking.^{[2][5][7]}

Q2: What are the recommended solvents for dissolving **740 Y-P**?

The recommended solvents for **740 Y-P** are sterile water and dimethyl sulfoxide (DMSO).^{[1][2][5][8]} It is reported to be insoluble in ethanol.^{[1][2]} For in vivo studies, a formulation containing DMSO, PEG300, Tween-80, and saline can be used.^{[4][8]}

Q3: What does "limited solubility" mean for **740 Y-P**?

"Limited solubility" means that **740 Y-P** may not readily dissolve at high concentrations, and the maximum achievable concentration can vary depending on the solvent and the specific batch of the compound. While some suppliers report solubility in water at 1 mg/mL, others suggest higher concentrations are achievable with specific techniques.^{[1][2][5]} In DMSO, the solubility is significantly higher.^{[1][2][8]}

Q4: How can I improve the dissolution of **740 Y-P**?

To improve the dissolution of **740 Y-P**, especially in aqueous solutions, the following techniques are recommended:

- Warming: Gently warm the solution at 37°C for 10 minutes.^{[2][7]}
- Sonication: Use an ultrasonic bath to agitate the solution.^{[2][5][7][8]}
- pH Adjustment: Adjusting the pH of the water with HCl may improve solubility.^[8]
- Fresh Solvents: For DMSO, it is crucial to use fresh, anhydrous DMSO as it can absorb moisture, which reduces the solubility of the compound.^[1]

Q5: Can I store **740 Y-P** in solution?

It is generally not recommended to store **740 Y-P** in solution for long periods.^[2] If storage is necessary, stock solutions should be aliquoted to avoid repeated freeze-thaw cycles and stored at -20°C or -80°C.^{[2][6][7]} It is best to use the solution immediately after preparation for optimal results.^[1]

Q6: What are the typical working concentrations for **740 Y-P**?

The working concentration of **740 Y-P** can vary depending on the cell type and experimental design. Published studies have used concentrations ranging from 1 µg/mL to 50 µg/mL.^[6] A common concentration used in cell culture experiments is 10-20 µM.^{[2][3][5][7]}

Troubleshooting Guide

Problem: My **740 Y-P** is not dissolving in water at the desired concentration.

- **Solution 1: Physical Assistance:** Gently warm the vial at 37°C for 10 minutes and/or place it in an ultrasonic bath for a short period.[\[2\]](#)[\[7\]](#) These methods can help break up any precipitate and increase the rate of dissolution.
- **Solution 2: Check the Lot-Specific Solubility:** The solubility of **740 Y-P** can vary between batches. Always refer to the Certificate of Analysis (CoA) provided by the supplier for lot-specific solubility data.[\[9\]](#)
- **Solution 3: Switch to an Organic Solvent:** If a higher concentration is required than what is achievable in water, consider preparing a concentrated stock solution in fresh, anhydrous DMSO.[\[1\]](#)[\[8\]](#) You can then dilute this stock into your aqueous experimental medium. Be sure that the final concentration of DMSO is not toxic to your cells.

Problem: I see precipitation in my **740 Y-P** stock solution after storage.

- **Solution 1: Re-dissolve:** Before use, bring the stock solution to room temperature and check for any precipitate. If present, you can try to re-dissolve it by warming the vial to 37°C or sonicating.[\[2\]](#)[\[7\]](#)
- **Solution 2: Prepare Fresh Solutions:** To ensure the accuracy of your experimental results, it is highly recommended to prepare fresh solutions of **740 Y-P** for each experiment.[\[1\]](#)

Problem: I need to prepare **740 Y-P** for an in vivo experiment.

- **Solution:** For in vivo applications, a common formulation is a mixture of co-solvents. One such formulation consists of 10% DMSO, 40% PEG300, 5% Tween-80, and 45% saline.[\[4\]](#)[\[8\]](#) The components should be added sequentially and mixed thoroughly.

Quantitative Data Summary

Solvent	Reported Solubility
Water	1 mg/mL[9], 4.87 mg/mL[2], 5.5 mg/mL (with HCl)[8], 8 mg/mL[1], 20 mg/mL (with ultrasound)[5]
DMSO	50 mg/mL[8], 100 mg/mL[1], ≥163.54 mg/mL[2]
Ethanol	Insoluble[1][2]
In vivo Formulation (10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline)	≥ 2.5 mg/mL[4], 2 mg/mL[8]

Experimental Protocols

Protocol 1: Preparation of a 1 mg/mL Stock Solution in Water

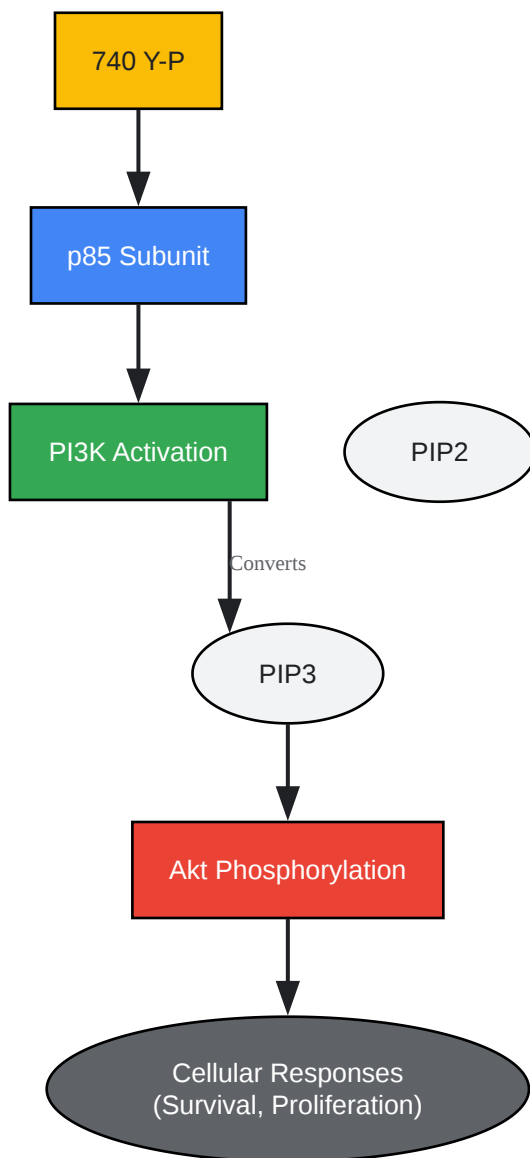
- Bring the vial of **740 Y-P** powder to room temperature.
- Add the appropriate volume of sterile, deionized water to the vial to achieve a final concentration of 1 mg/mL.
- Vortex the vial briefly to mix.
- If the compound does not fully dissolve, warm the vial at 37°C for 10 minutes and/or sonicate in an ultrasonic bath for 5-10 minutes.
- Visually inspect the solution to ensure there is no precipitate before use.
- For best results, use the solution immediately. If storage is required, aliquot and store at -20°C for a short period.

Protocol 2: Preparation of a 10 mM Stock Solution in DMSO

- Bring the vial of **740 Y-P** powder (M.Wt: 3270.72) to room temperature.
- Add the appropriate volume of fresh, anhydrous DMSO to the vial to achieve a final concentration of 10 mM.

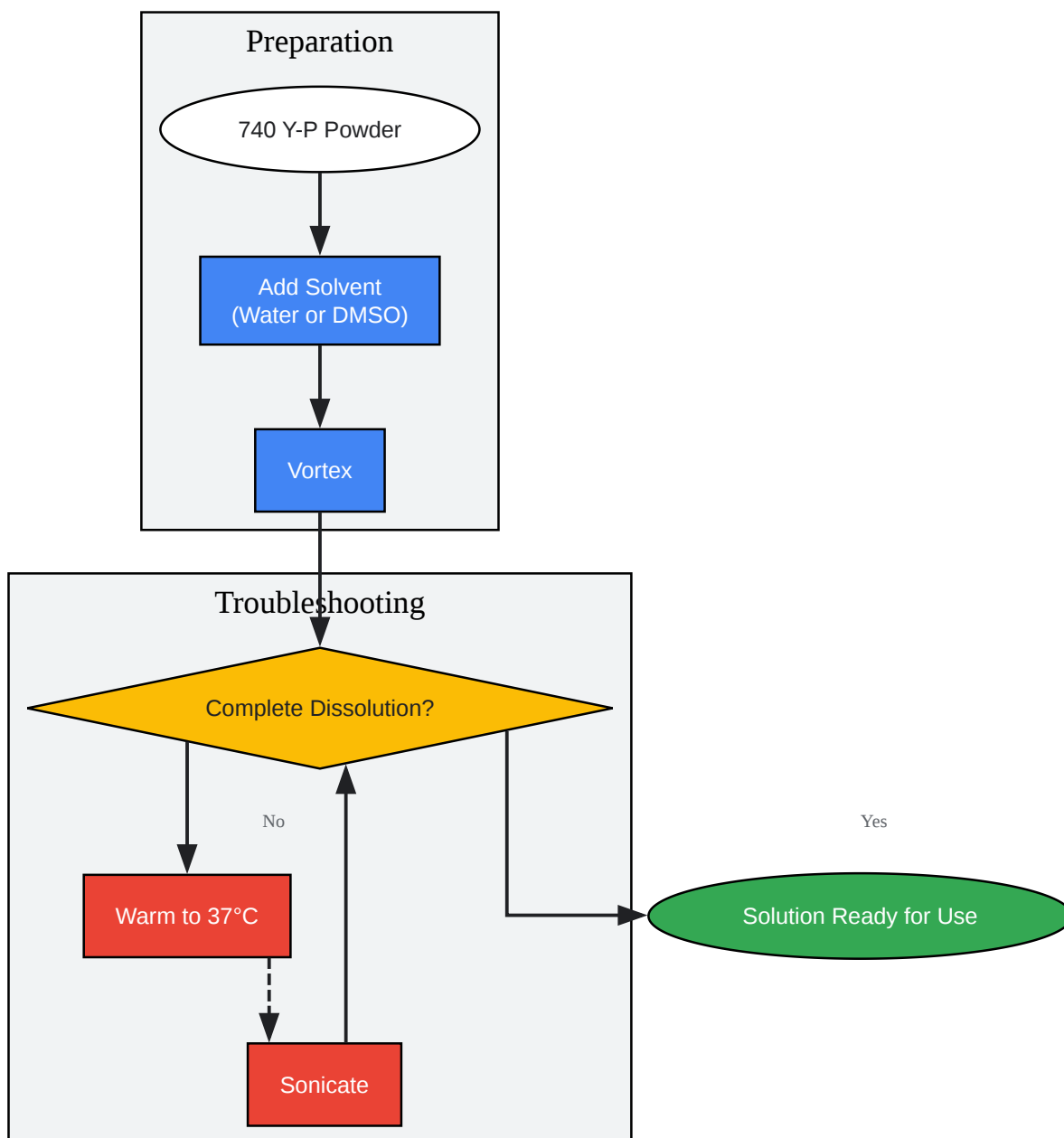
- Vortex the vial until the powder is completely dissolved. Gentle warming or sonication can be used if necessary.
- Aliquot the stock solution into smaller volumes to avoid multiple freeze-thaw cycles.
- Store the aliquots at -20°C or -80°C.

Visualizations



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Caption: PI3K/Akt signaling pathway activated by **740 Y-P**.



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Caption: Experimental workflow for solubilizing **740 Y-P**.

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